

AS2553627 solubility issues and solutions

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Compound of Interest

Compound Name: AS2553627

Cat. No.: B605612

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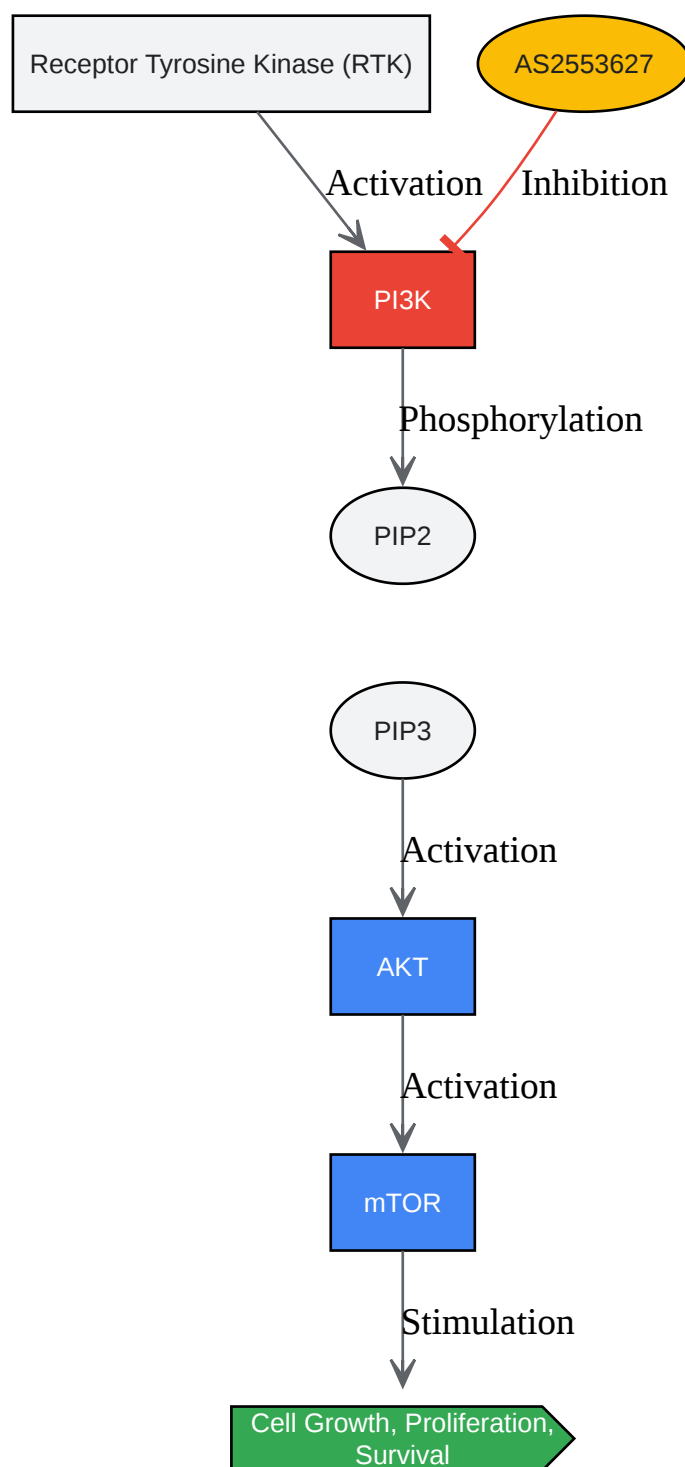
This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and handling of **AS2553627**, a potent phosphoinositide 3-kinase (PI3K) inhibitor.

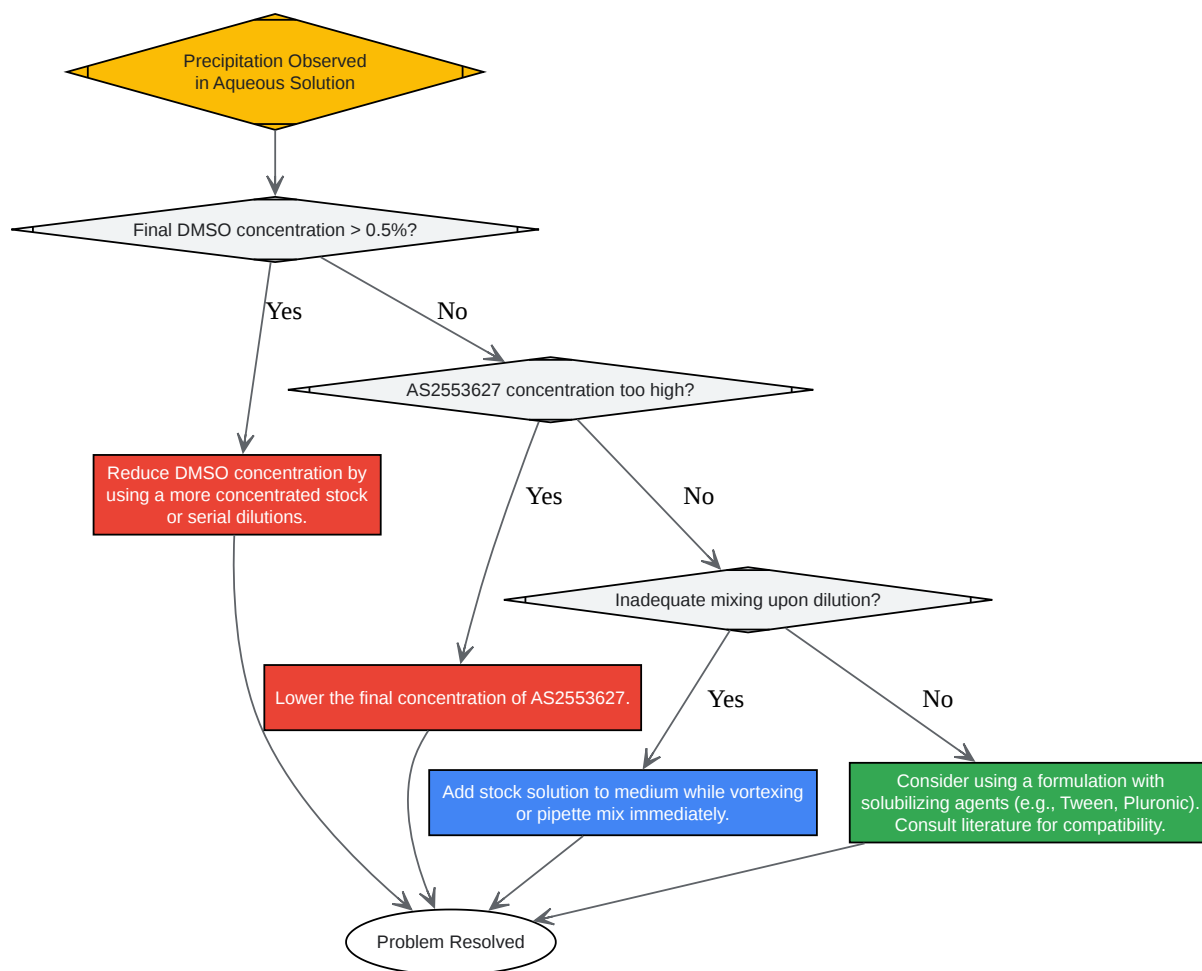
Frequently Asked Questions (FAQs)

Q1: What is **AS2553627** and what is its mechanism of action?

AS2553627 is a small molecule inhibitor of phosphoinositide 3-kinases (PI3Ks). The PI3K/AKT/mTOR pathway is a crucial intracellular signaling cascade that regulates a wide range of cellular processes, including cell growth, proliferation, survival, and metabolism.^{[1][2]} In many types of cancer, this pathway is overactivated, contributing to tumor development and progression. **AS2553627** exerts its effects by blocking the activity of PI3K, thereby inhibiting the downstream signaling of AKT and mTOR.

Below is a diagram illustrating the PI3K/AKT/mTOR signaling pathway and the point of inhibition by **AS2553627**.





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References

- 1. How to Reconstitute Lyophilized Proteins | R&D Systems [rndsystems.com]
- 2. m.youtube.com [m.youtube.com]
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